

Synthesis of 4-Buta-1,3-diynylpyridine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Buta-1,3-diynylpyridine

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This technical guide provides a comprehensive overview of the synthetic routes leading to **4-Buta-1,3-diynylpyridine**, a valuable building block in medicinal chemistry and materials science. The document details the synthesis of the key precursor, 4-ethynylpyridine, and subsequently outlines two primary coupling strategies for the construction of the target butadiyne moiety: the Sonogashira coupling and the Cadiot-Chodkiewicz coupling. This guide is intended to serve as a practical resource, offering detailed experimental protocols and summarizing key quantitative data to aid in the successful synthesis and characterization of this compound.

Synthesis of the Key Precursor: 4-Ethynylpyridine

The most common and efficient route to **4-Buta-1,3-diynylpyridine** begins with the synthesis of its precursor, 4-ethynylpyridine. This is typically achieved through a Sonogashira coupling of a 4-halopyridine with a protected acetylene source, followed by deprotection. A well-established method involves the reaction of 4-bromopyridine with 2-methyl-3-butyn-2-ol, followed by the removal of the acetone protecting group.

Experimental Protocol: Sonogashira Coupling for 4-(2-hydroxyprop-2-yl)ethynylpyridine

This protocol is adapted from the synthesis of the analogous 2-substituted pyridine derivative.

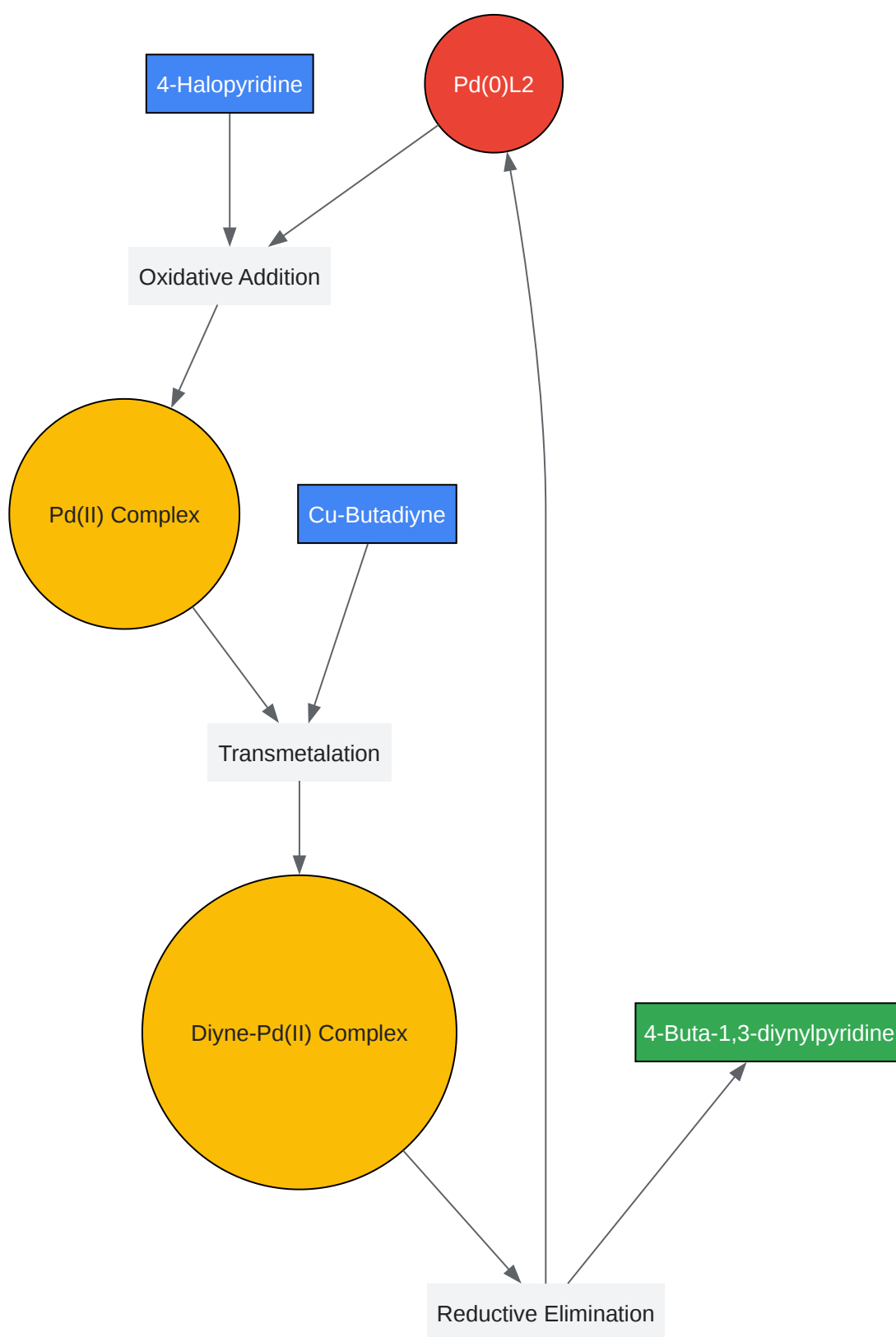
Reaction:

2-Methyl-4-(pyridin-4-yl)but-3-yn-2-ol --[NaOH, Toluene]--> 4-Ethynylpyridine + Acetone

4-Ethynylpyridine + Br-C≡CH --[Cu(I) salt, Base]--> **4-Buta-1,3-diynylpyridine**

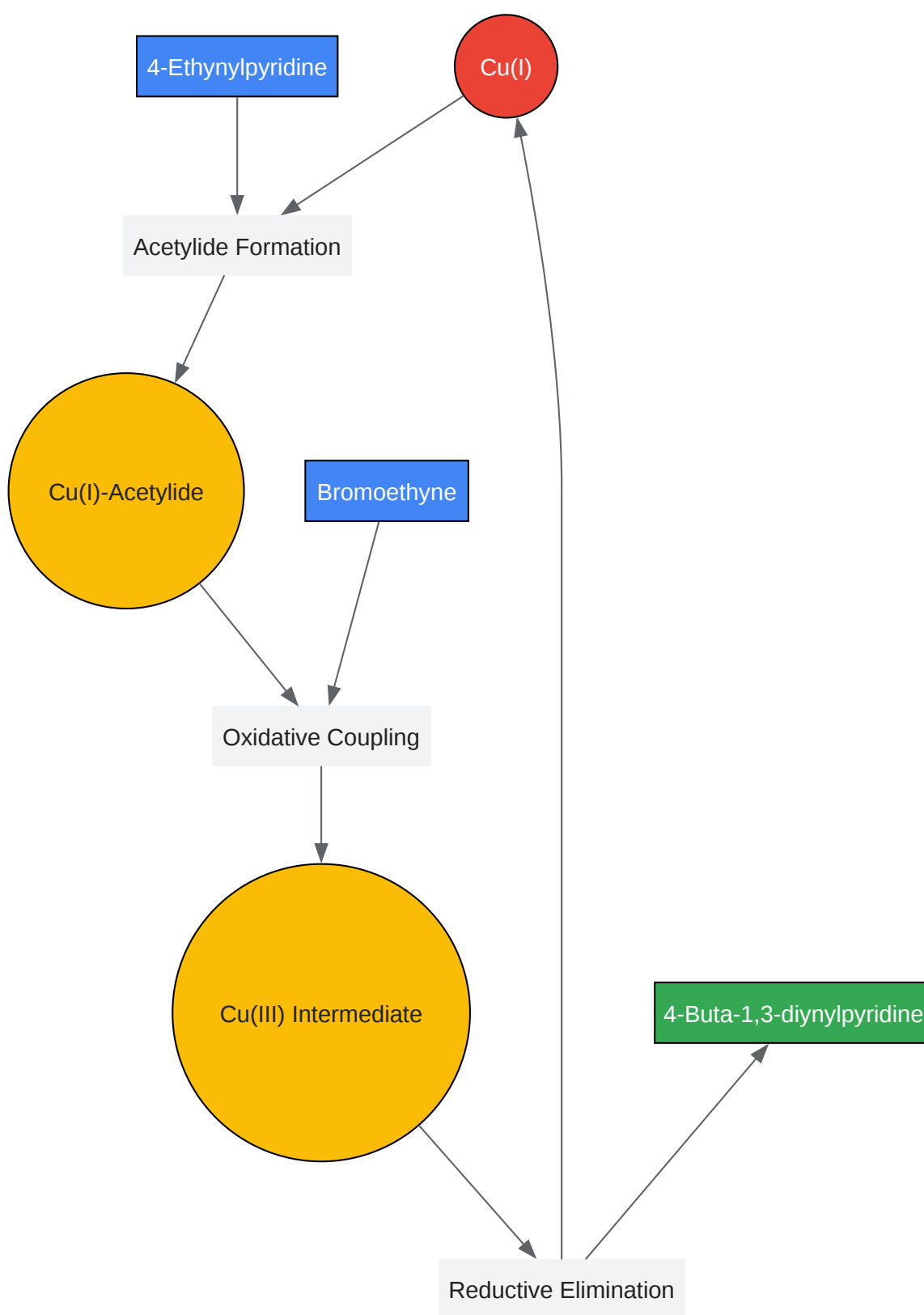
Caption: Synthetic workflow for **4-Buta-1,3-diynylpyridine**.

The catalytic cycles for the Sonogashira and Cadiot-Chodkiewicz couplings are fundamental to understanding these transformations.



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Caption: Simplified catalytic cycle for the Sonogashira coupling.



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Caption: Simplified catalytic cycle for the Cadiot-Chodkiewicz coupling.

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